

Application Notes: Ethyl Dibromofluoroacetate (EDBFA) as a Fluoroalkylation Reagent

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Compound of Interest		
Compound Name:	Ethyl trifluoroacetyldibromoacetate	
Cat. No.:	B1601204	Get Quote

Introduction

Ethyl dibromofluoroacetate (EDBFA) is a valuable and commercially available reagent for the synthesis of a wide range of fluorinated organic compounds.[1] Its structure, featuring two bromine atoms and a fluorine atom attached to the α -carbon, allows for diverse reactivity, making it a key building block in medicinal chemistry, agrochemicals, and materials science.[1] The presence of fluorine can significantly alter the physical, chemical, and biological properties of molecules, including lipophilicity, metabolic stability, and binding affinity.[2][3] EDBFA serves as a precursor for the introduction of the monofluoromethyl (-CHF-), fluorinated vinyl, and other fluorinated groups.

Key Applications

- Synthesis of α-Fluoro-β-hydroxy Esters: EDBFA readily participates in Reformatsky-type reactions with aldehydes and ketones to produce α-bromo-α-fluoro-β-hydroxyesters, which are versatile intermediates for further transformations.[1]
- Formation of Fluoroolefins: Through Wittig-type olefination reactions, EDBFA can be converted into α-fluoroacrylates.[1]
- Preparation of Fluorocyclopropanes: Zinc-mediated reactions of EDBFA with alkenes lead to the formation of fluorinated cyclopropane derivatives.[1]



Synthesis of Fluoro-β-lactams: EDBFA can be employed in the synthesis of fluorinated β-lactam rings, which are important scaffolds in medicinal chemistry.[1]

Experimental Protocols

Protocol 1: Synthesis of α -Bromo- α -fluoro- β -hydroxyesters via Reformatsky Reaction

This protocol describes the zinc-mediated reaction of EDBFA with an aldehyde to form an α -bromo- α -fluoro- β -hydroxyester.

Reaction Scheme:

Materials:

- Ethyl dibromofluoroacetate (EDBFA)
- Aldehyde
- Activated Zinc powder
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- To a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), add activated zinc powder (1.2 equivalents).
- Add anhydrous THF to the flask.
- A solution of the aldehyde (1.0 equivalent) and ethyl dibromofluoroacetate (1.1 equivalents) in anhydrous THF is added dropwise to the stirred suspension of zinc at room temperature.



- The reaction mixture is stirred at room temperature and monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Upon completion, the reaction is quenched by the slow addition of a saturated aqueous NH₄Cl solution.
- The aqueous layer is extracted with diethyl ether (3 x 20 mL).
- The combined organic layers are washed with brine, dried over anhydrous MgSO₄, filtered, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel to afford the desired α -bromo- α -fluoro- β -hydroxyester.

Quantitative Data Summary

Entry	Aldehyde (R)	Yield (%)	Diastereomeric Ratio (syn:anti)
1	Benzaldehyde	85	60:40
2	4- Chlorobenzaldehyde	82	65:35
3	Cyclohexanecarboxal dehyde	78	70:30

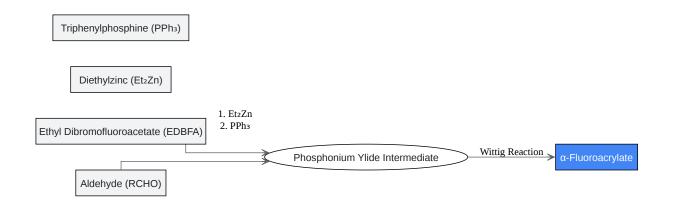
Note: Yields and diastereomeric ratios are representative and can vary depending on the specific substrate and reaction conditions.

Protocol 2: Synthesis of α -Fluoroacrylates via a Wittig-type Reaction

This protocol outlines the preparation of an α -fluoroacrylate from EDBFA and an aldehyde using triphenylphosphine and diethylzinc.

Reaction Workflow





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Caption: Workflow for the synthesis of α -fluoroacrylates.

Materials:

- Ethyl dibromofluoroacetate (EDBFA)
- Aldehyde
- Triphenylphosphine (PPh₃)
- Diethylzinc (Et₂Zn, 1.0 M solution in hexanes)
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Hexane
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:



- To a flame-dried flask under an inert atmosphere, add triphenylphosphine (1.2 equivalents) and anhydrous THF.
- Cool the solution to 0 °C in an ice bath.
- Slowly add diethylzinc solution (1.1 equivalents) to the stirred solution.
- After stirring for 10 minutes, add ethyl dibromofluoroacetate (1.0 equivalent) dropwise.
- Allow the reaction mixture to warm to room temperature and stir for 1 hour.
- Add the aldehyde (1.0 equivalent) to the reaction mixture and stir until TLC indicates completion.
- Quench the reaction by adding saturated aqueous NaHCO₃ solution.
- Extract the mixture with hexane (3 x 20 mL).
- Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, filter, and concentrate in vacuo.
- Purify the residue by column chromatography to yield the α -fluoroacrylate.

Quantitative Data Summary

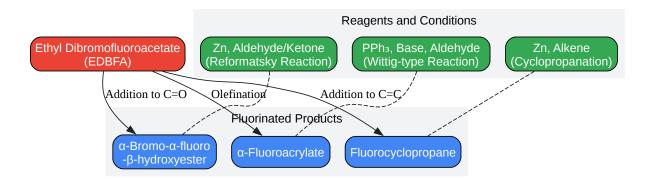
Entry	Aldehyde (R)	Yield (%)	E/Z Ratio
1	Benzaldehyde	75	>95:5
2	4- Methoxybenzaldehyde	72	>95:5
3	Heptanal	68	90:10

Note: Yields and E/Z ratios are representative and can be influenced by the specific substrates and reaction parameters.

Signaling Pathway/Logical Relationship Diagram



The following diagram illustrates the general reactivity pathways of Ethyl Dibromofluoroacetate (EDBFA) leading to different classes of fluorinated compounds.



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Caption: Reactivity pathways of EDBFA.

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